

Functional Expression of Salutaridine Synthase in Sf9 Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: Salutaridine

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This document provides detailed application notes and protocols for the functional expression of **Salutaridine** Synthase (CYP719B1) from *Papaver somniferum* in *Spodoptera frugiperda* (Sf9) insect cells using the baculovirus expression vector system (BEVS). **Salutaridine** synthase is a key cytochrome P450-dependent monooxygenase in the biosynthesis of morphine and other benzyloquinoline alkaloids.[1][2] The protocols outlined below cover the entire workflow from cell culture to enzyme activity assays, providing a framework for the production and characterization of this important enzyme for applications in metabolic engineering, synthetic biology, and drug discovery.

Data Presentation

The functional expression of recombinant **Salutaridine** Synthase (CYP719B1) in Sf9 cells yields a catalytically active enzyme. Key quantitative parameters are summarized below.

Table 1: Summary of **Salutaridine** Synthase (CYP719B1) Characteristics

Parameter	Value	Notes
Enzyme Identity	Salutaridine Synthase	Cytochrome P450 monooxygenase
Gene Name	CYP719B1	From Papaver somniferum (Opium Poppy)
Substrate	(R)-reticuline	Intramolecular C-C phenol-coupling product[1][2]
Product	Salutaridine	
Expression System	Baculovirus-infected Sf9 cells	
Subcellular Location	Endoplasmic Reticulum (Membrane-bound)	
Optimal pH	8.5[1]	
Optimal Temperature	30°C[1]	

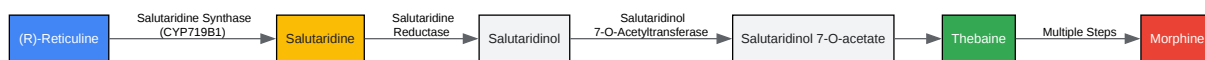
Table 2: Kinetic Parameters of Recombinant **Salutaridine** Synthase

Parameter	Value	Substrate	Evidence
Michaelis-Menten Constant (Km)	6.2 μ M[1]	(R)-reticuline	[1]
Catalytic Rate Constant (kcat)	1.64 min ⁻¹ [1]	(R)-reticuline	[1]
Expression Yield	Not explicitly reported	-	Further optimization may be required.
Specific Activity	Not explicitly reported	-	Can be determined from purified protein.

Mandatory Visualization

Diagram 1: Morphine Biosynthetic Pathway

The following diagram illustrates the central role of **Salutaridine Synthase** in the conversion of (R)-reticuline to **Salutaridine**, a critical step in the biosynthesis of morphine.

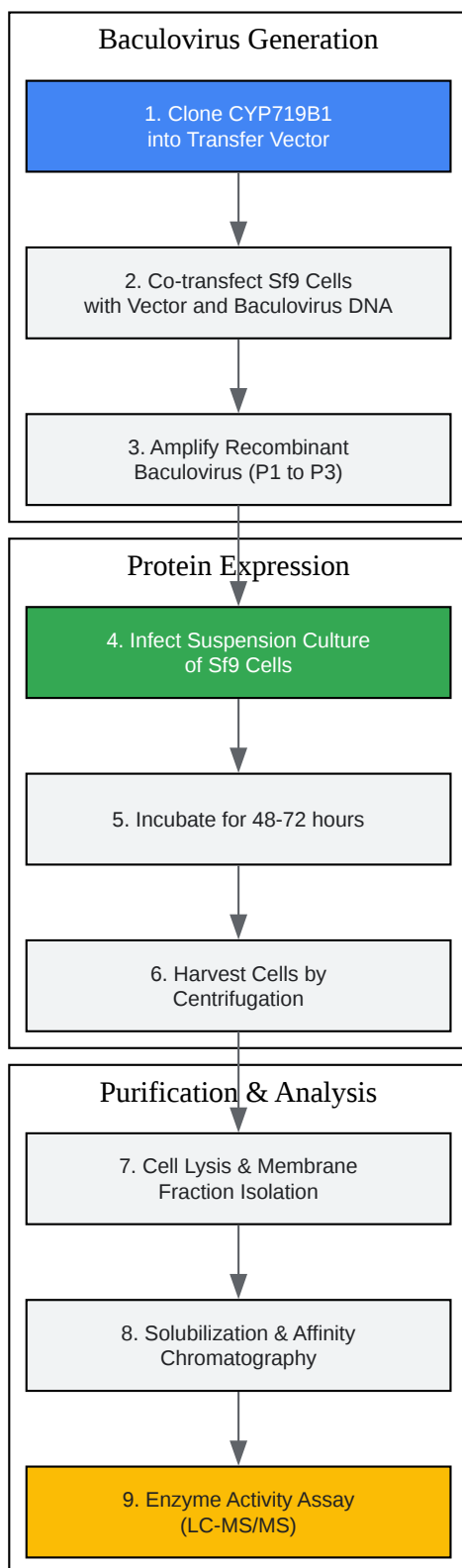


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Caption: Key steps in the morphine biosynthetic pathway.

Diagram 2: Experimental Workflow for **Salutaridine Synthase** Production

This workflow outlines the major stages involved in producing and characterizing recombinant **Salutaridine Synthase** in Sf9 cells.



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- 2. CYP719B1 is salutaridine synthase, the C-C phenol-coupling enzyme of morphine biosynthesis in opium poppy - PubMed [pubmed.ncbi.nlm.nih.gov]
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